

A Comprehensive Technical Guide to Methyl 2-acetoxy-5-acetylbenzoate

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Compound of Interest

Compound Name: *Methyl 2-acetoxy-5-acetylbenzoate*

CAS No.: *61414-18-4*

Cat. No.: *B1610059*

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the chemical properties, molecular structure, and key identifiers for **Methyl 2-acetoxy-5-acetylbenzoate**, a compound of interest in synthetic chemistry and pharmaceutical research.

Core Chemical Properties and Identifiers

Methyl 2-acetoxy-5-acetylbenzoate is a benzoate ester characterized by the presence of both an acetoxy and an acetyl functional group on the benzene ring. Understanding its fundamental properties is the first step in its application for research and development.

The definitive molecular formula for this compound is $C_{12}H_{12}O_5$.^{[1][2]} This formula is derived from its constituent atoms: 12 carbon, 12 hydrogen, and 5 oxygen atoms. Based on this composition, the calculated molecular weight is 236.22 g/mol.^{[1][2]}

For ease of reference and unambiguous identification, the key quantitative data and identifiers are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ O ₅	BLD Pharm[1], ChemWhat[2]
Molecular Weight	236.22 g/mol	BLD Pharm[1], ChemWhat[2]
CAS Number	61414-18-4	BLD Pharm[1]
SMILES String	O=C(OC)C1=CC(C(C)=O)=CC=C1OC(C)=O	BLD Pharm[1]

Molecular Structure and Visualization

The structural arrangement of **Methyl 2-acetoxy-5-acetylbenzoate** is key to its chemical behavior and potential interactions. The molecule consists of a central benzene ring substituted with three functional groups:

- A methyl ester group (-COOCH₃) at position C1.
- An acetoxy group (-OCOCH₃) at position C2.
- An acetyl group (-COCH₃) at position C5.

This specific substitution pattern dictates the electronic and steric properties of the molecule, influencing its reactivity in synthetic protocols and its binding affinity in biological systems.

The following diagram illustrates the two-dimensional chemical structure, clarifying the connectivity of the atoms.

Caption: 2D structure of **Methyl 2-acetoxy-5-acetylbenzoate**.

References

- CAS号:61414-18-4-**Methyl 2-acetoxy-5-acetylbenzoate**. ChemWhat. Available at: [\[Link\]](#)

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Sources

- [1. 61414-18-4|Methyl 2-acetoxy-5-acetylbenzoate|BLD Pharm \[bldpharm.com\]](#)
- [2. CAS号:61414-18-4-Methyl 2-acetoxy-5-acetylbenzoate - Methyl 2-acetoxy-5-acetylbenzoate-科华智慧 \[kehuaai.com\]](#)
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